

In-Depth Technical Guide: Comspan® Composite Luting Cement

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Compound of Interest

Compound Name: Comspan

Cat. No.: B1166857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety and key performance characteristics of **Comspan®**, a self-curing composite resin luting cement developed by Dentsply Sirona. The information is compiled from the manufacturer's safety data sheet and supplemented with data from scientific literature on comparable dental resin cements.

Material Composition and Safety

Comspan® is a two-paste, self-curing composite resin cement based on a Bis-GMA (bisphenol A-glycidyl methacrylate) formulation.^{[1][2][3]} The material is designed for the cementation of cast metal resin-bonded retainers.^{[3][4]}

Hazardous Components

The Safety Data Sheet (SDS) for **Comspan®** and **Comspan®** Opaque indicates the presence of the following hazardous components:

Component	Function
Barium boron alumino silicate glass	Filler
Bis-GMA (bisphenol A-glycidyl methacrylate)	Resin Matrix
Polymerizable dimethacrylate resins	Resin Matrix
Hydrophobic Amorphous Silica	Filler
Titanium Dioxide	Pigment

Safety and Handling

Standard laboratory personal protective equipment, including safety glasses and gloves, is recommended when handling **Comspan®**. The material should be used in a well-ventilated area. For detailed safety information, refer to the official Material Safety Data Sheet (MSDS).

Physical and Mechanical Properties

While a specific technical data sheet with quantitative values for **Comspan®** is not publicly available, the following table summarizes typical properties of Bis-GMA based resin cements, providing an expected performance range for **Comspan®**.

Property	Typical Value Range	Test Standard (where applicable)
Compressive Strength	70 - 172 MPa[5]	ISO 4049[6][7][8]
Tensile Strength	34 - 37 MPa[5]	ISO 4049[6][7][8]
Water Solubility	~0.01%[5]	ISO 4049[2]
Film Thickness	< 25 µm[5][9]	ADA Specification No. 8[1][10] [11]

Experimental Protocols

The following are generalized experimental protocols based on established standards for testing the properties of dental resin cements.

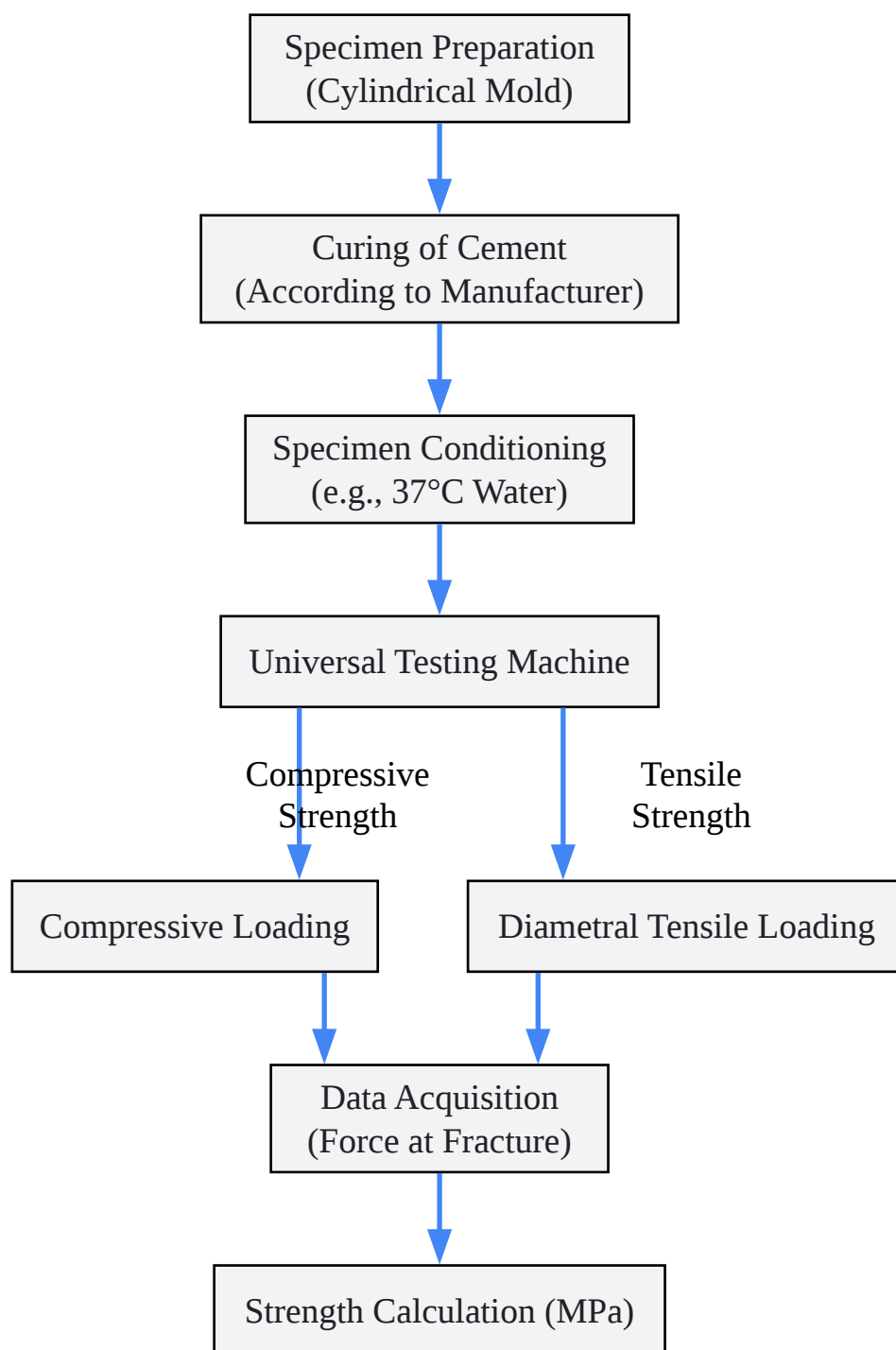
Compressive and Tensile Strength Testing (Based on ISO 4049)

This test determines the mechanical strength of the cured cement.

Methodology:

- Cylindrical specimens of the cured cement are prepared according to the manufacturer's instructions.
- The specimens are conditioned in a controlled environment (e.g., 37°C water) for a specified period.
- For compressive strength, the specimen is placed in a universal testing machine and a compressive load is applied at a constant crosshead speed until fracture.
- For diametral tensile strength, the cylindrical specimen is placed on its side and compressed along its diameter.
- The force at fracture is recorded and the strength (in MPa) is calculated based on the specimen's dimensions.

Experimental Workflow for Mechanical Strength Testing



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Caption: Workflow for determining compressive and tensile strength.

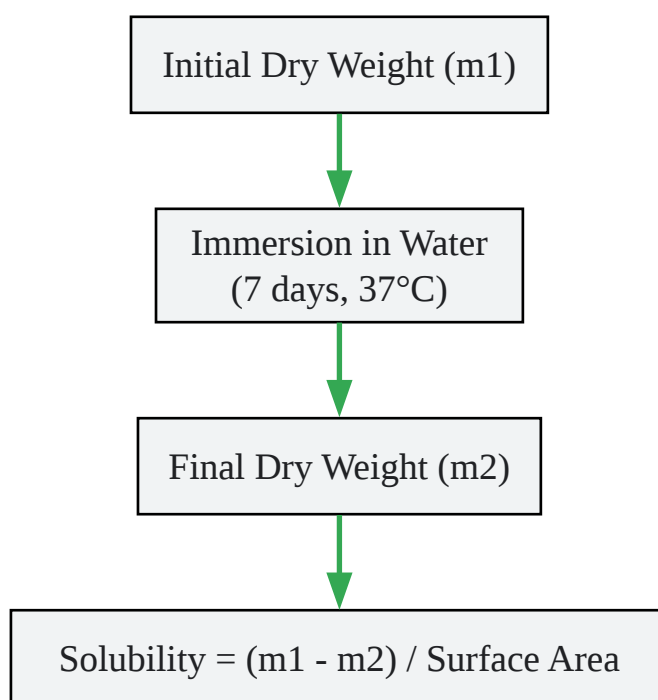
Water Solubility Testing (Based on ISO 4049)

This test evaluates the resistance of the cement to dissolution in an aqueous environment.^[2]

Methodology:

- Disc-shaped specimens of the cured cement are prepared.
- The initial dry weight of the specimens is recorded.
- The specimens are immersed in distilled water or artificial saliva for a specified period (e.g., 7 days) at 37°C.[12]
- After immersion, the specimens are removed, dried, and weighed again.
- The water solubility is calculated as the mass loss per unit of surface area ($\mu\text{g}/\text{mm}^3$).[12]

Logical Relationship in Water Solubility Testing



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Caption: Key steps in determining water solubility.

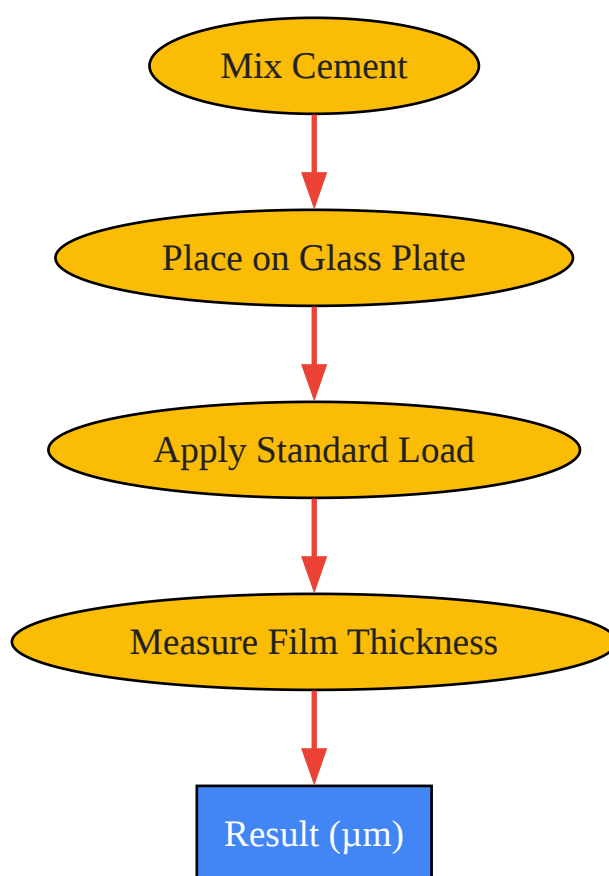
Film Thickness Measurement (Based on ADA Specification No. 8)

This test determines the thickness of the cement layer between two surfaces, which is critical for the proper seating of dental restorations.[1][10][11]

Methodology:

- A specified volume of mixed cement is placed between two flat, circular glass plates.
- A defined load is applied to the top plate to simulate clinical seating pressure.
- After a set time, the thickness of the cement film between the plates is measured using a micrometer or a similar precision instrument.
- The test is repeated multiple times to ensure accuracy.

Signaling Pathway for Film Thickness Determination



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Caption: Process flow for measuring cement film thickness.

Conclusion

Comspan® is a dental luting cement with a composition and expected performance characteristic of high-quality Bis-GMA based resin cements. While specific quantitative data from the manufacturer is limited in the public domain, the available information and comparison with similar materials indicate high strength and low solubility, making it suitable for its intended clinical applications. The standardized testing protocols outlined provide a framework for the evaluation of its key properties.

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